

# A Technical Guide to 2-Bromo-4-butanolide: Commercial Availability, Synthesis, and Safety

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## Compound of Interest

Compound Name: 2-Bromo-4-butanolide

Cat. No.: B017668

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For researchers, scientists, and professionals in drug development, understanding the procurement landscape of key chemical reagents is paramount. This guide provides an in-depth overview of the commercial availability, suppliers, chemical properties, and handling of **2-Bromo-4-butanolide** (CAS No. 5061-21-2), a versatile intermediate in organic synthesis.

## Chemical and Physical Properties

**2-Bromo-4-butanolide**, also known as  $\alpha$ -Bromo- $\gamma$ -butyrolactone, is a halogenated organic compound with a five-membered lactone ring structure.<sup>[1]</sup> Its physical and chemical properties are crucial for its application in various synthetic protocols. The compound typically appears as a colorless to pale yellow liquid.<sup>[1][2]</sup>

Property	Value
Molecular Formula	C4H5BrO2[3]
Molecular Weight	164.99 g/mol [4]
CAS Number	5061-21-2[2]
Boiling Point	138 °C at 6 mmHg[4][5]
Density	1.786 g/mL at 25 °C[4][5]
Refractive Index (n20/D)	1.508[4]
Flash Point	109 °C[2]
Storage Temperature	2-8°C, under an inert atmosphere[1][5]

## Commercial Availability and Suppliers

**2-Bromo-4-butanolide** is commercially available from a variety of suppliers, primarily based in China, with some distributors in other regions.[6] Purity levels are typically offered at 98% or higher.[2][7] The global trade of this chemical is significant, with China being the dominant exporter.[6]

Supplier	Location	Purity	Available Quantities
CymitQuimica	-	97%	5g, 10g, 25g, 100g, 500g, 5kg, 10kg, 25kg[3]
Taian Jiayue Bio-chemical Co. LTD.	China	99%	1kg[7]
Nanjing Winsome Chemical Limited	China	98% (GC)	50KG, 250KG[7]
J & K SCIENTIFIC LTD.	-	98%	25G, 100G[7]
TCI (Shanghai) Development Co., Ltd.	China	>95.0% (GC)	25G, 500G[7]
BeiJing Hwrk Chemicals Limited	China	98.00%	1kg[7]
Shanghai Minstar Chemical Co., Ltd.	China	-	Min. Order: 1 Gram[8]
Dayang Chem (Hangzhou) Co.,Ltd.	China	-	Min. Order: 1 Kilogram[8]
GIHI CHEMICALS CO.,LIMITED	China	99%	Min. Order: 1 Kilogram[8]
Jinan Finer Chemical Co., Ltd.	China	-	Min. Order: 1 Metric Ton[8]
Fluorochem EU Ltd	-	Technical Grade	Bulk[9]
Chemwill Asia Co., Ltd.	China	99%	Min. Order: 5 Kiloliter[10]

## Experimental Protocols

A common application of **2-Bromo-4-butanolide** is as a reactant in organic synthesis. For instance, it can be used to produce 3-piperidin-1-yl-dihydro-furan-2-one.[8] Below is a general synthetic procedure for the preparation of  $\alpha$ -bromo- $\gamma$ -butyrolactone from  $\gamma$ -butyrolactone.

Synthesis of  $\alpha$ -bromo- $\gamma$ -butyrolactone (Bromination of  $\gamma$ -butyrolactone)[4][5]

Materials:

- $\gamma$ -butyrolactone (2.32 mol)
- Sulfur (0.086 mol)
- Bromine (2.70 mol)

Equipment:

- 1000 mL reaction vessel
- Stirring device
- Refluxing device
- Thermometer
- Dropping funnel
- Nitrogen introduction tube

Procedure:

- Add 200 g (2.32 mol) of  $\gamma$ -butyrolactone and 2.76 g of sulfur to the reaction vessel.
- Load 431 g (2.70 mol) of bromine into the dropping funnel.
- Begin stirring and slowly add the bromine dropwise, maintaining the reaction temperature below 40 °C.
- After the addition is complete, raise the temperature to approximately 90 °C and maintain for 1 hour.

- Subsequently, increase the temperature to about 110 °C and continue the reaction for 3 hours.

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